

Application Notes & Protocols: Danaidal (Hypothetical)

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Compound of Interest

Compound Name: Danaidal

Cat. No.: B1605837

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A Researcher's Guide to Preclinical Characterization and Administration of **Danaidal**, a Selective TAFR-3 Inhibitor

Introduction: Danaidal, a Novel Investigational Agent

Danaidal is a potent and selective, ATP-competitive small molecule inhibitor of the Tumor Angiogenesis Factor Receptor-3 (TAFR-3), a receptor tyrosine kinase. In preclinical models, aberrant TAFR-3 signaling, driven by overexpression or activating mutations, has been implicated in promoting tumor neovascularization, proliferation, and metastatic progression in specific solid tumors, such as glioblastoma and treatment-resistant melanoma.

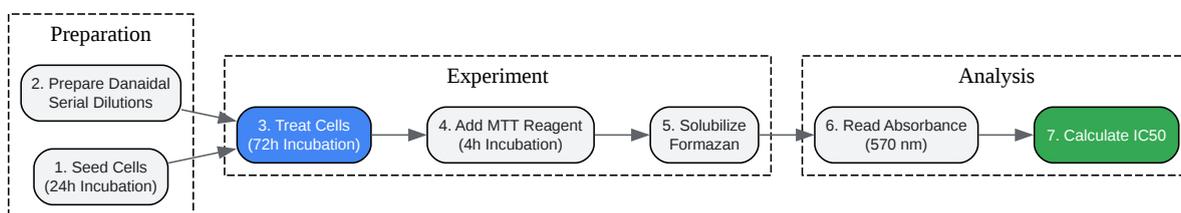
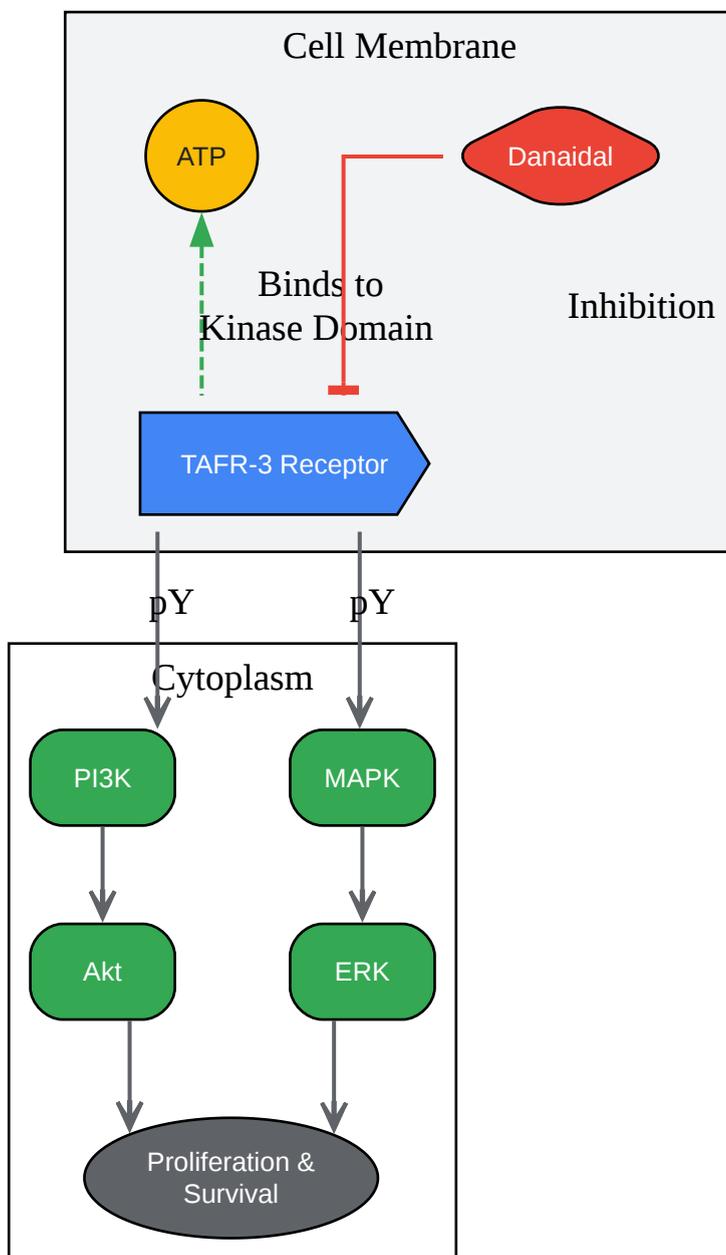
These application notes provide an in-depth guide for researchers on the proper handling, administration, and experimental application of **Danaidal** in common preclinical research settings. The protocols herein are designed to ensure data integrity, reproducibility, and adherence to best practices in pharmacological research.

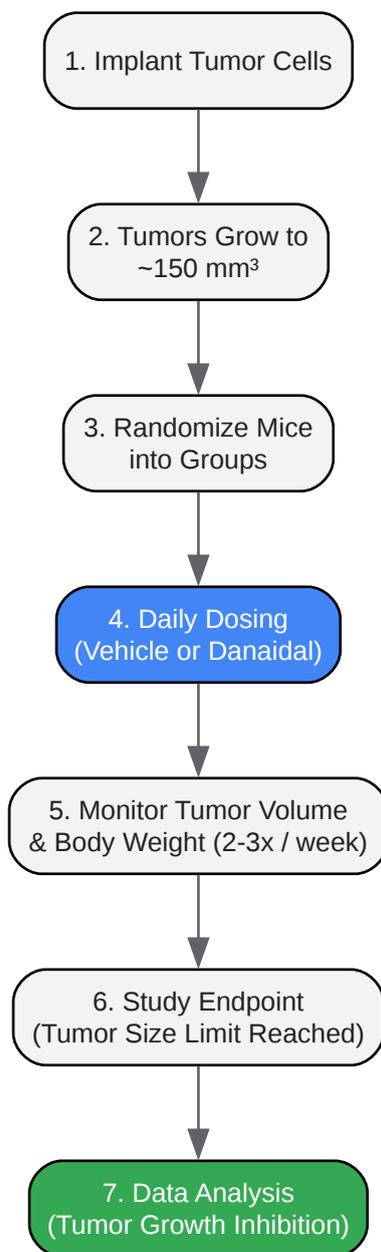
Mechanism of Action and Signaling Pathway

The foundational principle of using **Danaidal** effectively is understanding its mechanism of action. **Danaidal** targets the intracellular kinase domain of TAFR-3. In pathogenic states, the binding of the TAFR-3 ligand to the receptor's extracellular domain induces receptor dimerization and subsequent autophosphorylation of key tyrosine residues. This

phosphorylation event creates docking sites for downstream signaling adaptors, leading to the activation of two primary pro-tumorigenic cascades: the PI3K/Akt pathway, which promotes cell survival and proliferation, and the MAPK/ERK pathway, which is crucial for cell growth and differentiation.

Danaidal exerts its inhibitory effect by competitively binding to the ATP pocket of the TAFR-3 kinase domain. This action prevents the transfer of phosphate from ATP to the tyrosine residues, thereby blocking autophosphorylation and abrogating all downstream signaling. This targeted inhibition is designed to induce cell cycle arrest and apoptosis specifically in TAFR-3-dependent cancer cells.





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Caption: Workflow for an in vivo xenograft efficacy study.

Summary of Preclinical Safety & Toxicology

In hypothetical preclinical toxicology studies, **Danaidal** was generally well-tolerated in rodents at efficacious doses. The No Observed Adverse Effect Level (NOAEL) was established at 75 mg/kg/day in mice. At higher doses (≥ 150 mg/kg/day), reversible, dose-related side effects included weight loss and mild lethargy. No significant off-target toxicities were noted in

preliminary screening panels. Researchers should always consult the specific Certificate of Analysis and any available safety data sheets for the most current information.

References

- U.S. Food and Drug Administration. (2005). Guidance for Industry: Estimating the Maximum Safe Starting Dose in Initial Clinical Trials for Therapeutics in Adult Healthy Volunteers. [[Link](#)]
- Takeda Pharmaceutical Company. (n.d.). Takeda Clinical Trials. Retrieved from [[Link](#)]
- National Library of Medicine. (2021). DailyMed. Retrieved from [[Link](#)]
- Yamanaka, R., & Saya, H. (2001). A Novel Assay for Cell Proliferation and Viability. *Methods in Molecular Biology*, 164, 149-155.
- Towbin, H., Staehelin, T., & Gordon, J. (1979). Electrophoretic transfer of proteins from polyacrylamide gels to nitrocellulose sheets: procedure and some applications. *Proceedings of the National Academy of Sciences*, 76(9), 4350-4354. (Note: This is a foundational citation for the Western Blotting technique).
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